

(S)-(+)-Glycidyl butyrate chemical properties and structure

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Compound of Interest

Compound Name: (S)-(+)-Glycidyl butyrate

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An In-Depth Technical Guide to (S)-(+)-Glycidyl Butyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **(S)-(+)-Glycidyl butyrate**. The information is intended for researchers, scientists, and professionals involved in drug development and other scientific disciplines where this chiral compound is utilized.

Chemical Identity and Properties

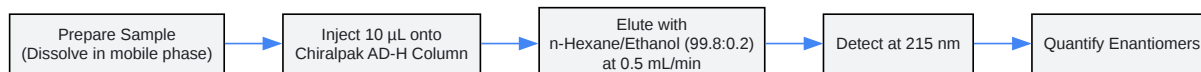
(S)-(+)-Glycidyl butyrate, also known as [(2S)-Oxiran-2-yl]methyl butanoate, is a chiral epoxide that serves as a versatile intermediate in organic synthesis.^{[1][2][3]} It is particularly valuable in the production of pharmaceuticals, agrochemicals, and specialty polymers due to its ability to undergo ring-opening reactions.^[1]

Table 1: Chemical and Physical Properties of (S)-(+)-Glycidyl Butyrate

Property	Value	Source(s)
IUPAC Name	[(2S)-Oxiran-2-yl]methyl butanoate	[3][4]
CAS Number	65031-96-1	[1][4][5]
Molecular Formula	C ₇ H ₁₂ O ₃	[1][4][5]
Molecular Weight	144.17 g/mol	[1][4][5]
Appearance	Colorless to light yellow, clear liquid	[1][4][6]
Boiling Point	89 - 91 °C at 19 mmHg	[1]
Density	1.018 - 1.04 g/mL	[1][4]
Refractive Index	1.428 - 1.43 (n _{20D})	[1][4]
Optical Rotation	[α] _{20/D} = +29° to +33° (neat)	[1]
Flash Point	185°F (85°C)	[4]
Purity	≥ 98% (GC)	[1]

Chemical Structure

(S)-(+)-Glycidyl butyrate is an ester of butyric acid and (S)-glycidol. The structure features a butyrate group attached to a glycidyl moiety, which contains a chiral epoxide ring. The "(S)" designation indicates the stereochemistry at the chiral carbon of the oxirane ring.



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